

# V-501 azo polymerization initiator specification

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## Compound Focus: 4,4'-Azobis(4-cyanovaleric acid)

CAS No.: 2638-94-0

Cat. No.: S590686

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## V-501 Azo Initiator Technical Specifications

The table below summarizes the core physical and chemical properties of V-501, also known as **4,4'-Azobis(4-cyanovaleric acid)** or ACVA [1].

Property	Value / Description
CAS Number	2638-94-0 [1]
Chemical Name	4,4'-Azobis(4-cyanovaleric acid) [1]
Molecular Formula	$C_{12}H_{16}N_4O_4$ [1]
Molecular Weight	280.28 g/mol [1]
Appearance	White powder [1]
Melting Point	120-123 °C (decomposes) [1]
10-hr Half-life Temp.	63 °C (in DMF) [1]
Self-accelerating Decomposition Temp. (SADT)	60 °C [1]
Activation Energy ( $E_a$ )	134.0 kJ/mol [1]

Property	Value / Description
Frequency Factor (ln A)	37.70 [1]

The following table details the solubility profile of V-501, which is critical for experimental planning [1].

Solubility	Solvents
Freely Soluble	Ethanol, Ether, Formamide [1]
Soluble	Methanol, Hot Water, Alkali [1]
Practically Insoluble	Water (at room temperature), Toluene [1]

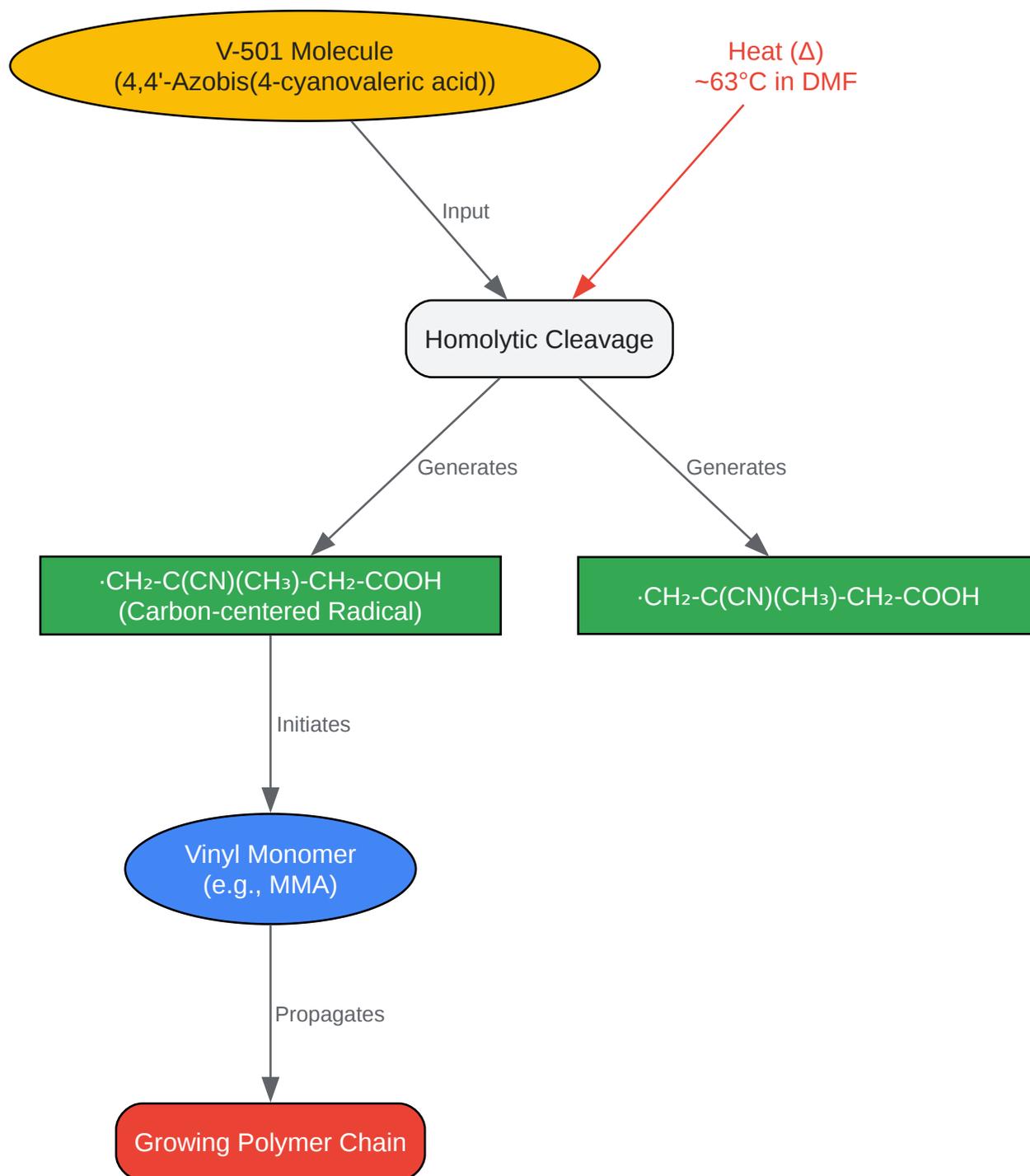
## Experimental Protocols and Research Applications

V-501 is valued not only as a free-radical initiator but also as a source of carboxyl functional groups for post-polymerization modification and as a building block for more complex initiator systems [1] [2].

- **Synthesis of Macroazo Initiators:** V-501 can be used to create polymer-based azo initiators (macroazo initiators). In one documented procedure, a hydroxyl-functionalized polymer like poly(3-hydroxybutyrate)-diol (PHB-diol) is reacted with **4,4'-azo bis cyanopentanoic acid** (another name for V-501) to form a PHB-based macroazo initiator (PHBai). This macro-initiator is then used to initiate the polymerization of vinyl monomers like methyl methacrylate (MMA) to form block copolymers [2].
- **Partitioning in Precipitation Polymerization:** A study on the quasi-static precipitation polymerization of acrylamide (AAM) and methacrylic acid (MAc) in ethanol investigated the behavior of various azo initiators. It was found that V-501, due to its carboxylic acid groups, exhibits a unique partitioning behavior: while it dissolves in the continuous phase (ethanol), a portion of it is also **adsorbed on the surface of the minimonomer droplets**. This adsorption influences the polymerization rate, which was observed to be strongly related to the product of the initial monomer concentration ( $W_0$ ) and the initial initiator concentration ( $C_{i,0}$ ) [3].
- **Kinetics in Free-Radical Polymerization:** In a direct comparison between a macro-RAFT agent and a macroazo initiator (synthesized using V-501) for MMA polymerization, the azo-initiated system exhibited a slightly higher overall rate constant ( $k = 1.28 \times 10^{-4}$  L/mol·s) compared to the RAFT system ( $k = 1.11 \times 10^{-4}$  L/mol·s). The activation energy for the macroazo-initiated system was calculated to be **1.05 kJ/mol** [2].

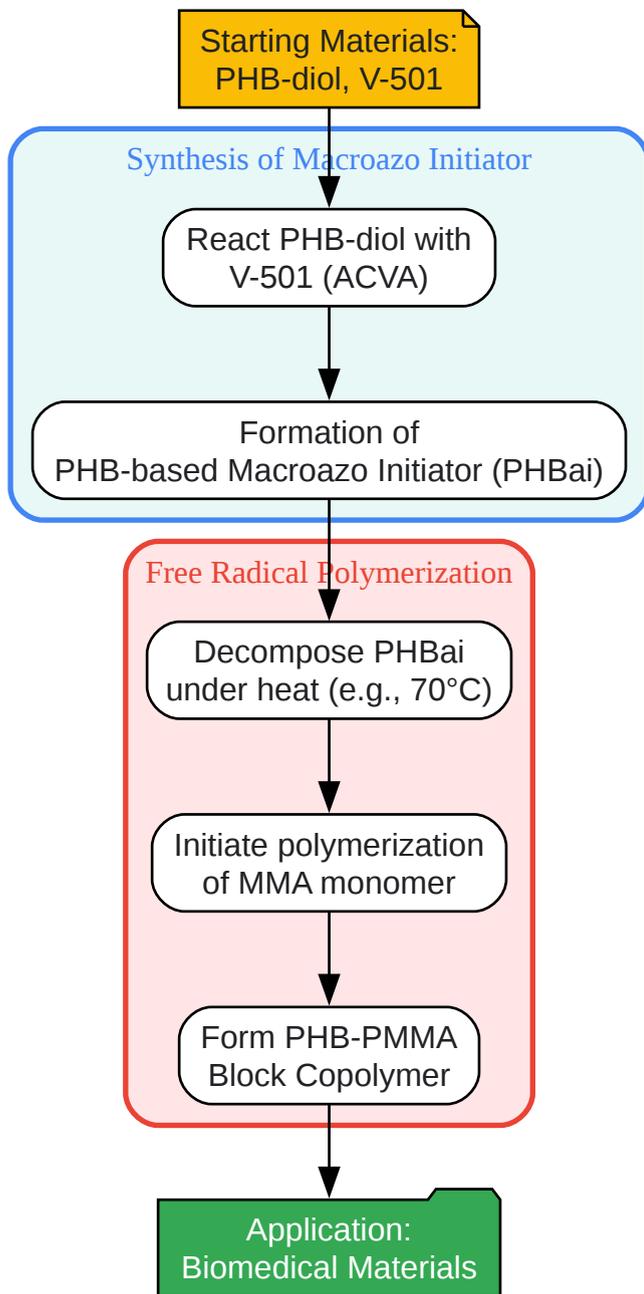
## Mechanism and Experimental Workflow Diagrams

The following diagrams, generated using Graphviz, illustrate the fundamental mechanism of V-501 and a key experimental workflow described in the research.



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[caption] Diagram 1: V-501 thermal decomposition and radical polymerization initiation mechanism.



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[caption] Diagram 2: Experimental workflow for synthesizing PHB-PMMA block copolymers using V-501.

## Key Considerations for Handling and Use

- **Storage:** V-501 should be stored at temperatures **below 20°C** to maintain its stability and prevent premature decomposition [1].
- **Decomposition Safety:** The Self-accelerating Decomposition Temperature (SADT) is **60°C**. This is the temperature at which self-heating and rapid decomposition can occur, so it is a critical safety parameter to not exceed during storage and handling [1].
- **Functional Group Advantage:** The terminal carboxyl groups allow V-501 to be incorporated into polymers, enabling further chemical modification or the synthesis of block copolymers, as illustrated in the experimental workflow above [1] [2].

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## References

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2. Comparison of the Macro Chain Transfer Agent and the Macro Azo ... [pmc.ncbi.nlm.nih.gov]
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